

Technical Guide: Solubility Profile of 1-Isopropylazetidin-3-ol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Isopropylazetidin-3-ol

Cat. No.: B083560

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For Researchers, Scientists, and Drug Development Professionals

This technical guide addresses the solubility of **1-isopropylazetidin-3-ol** in common laboratory solvents. Due to a lack of publicly available quantitative solubility data for this specific compound, this document provides a comprehensive framework for its experimental determination. This includes a qualitative assessment of its expected solubility based on its chemical structure, a detailed experimental protocol for solubility determination, and a structured table for data presentation.

Qualitative Solubility Assessment

1-Isopropylazetidin-3-ol (CAS No: 13156-06-4) is a small heterocyclic compound with a molecular weight of 115.18 g/mol [1]. Its structure, featuring a polar hydroxyl (-OH) group and a tertiary amine within a four-membered azetidine ring, suggests a degree of polarity. The isopropyl group is a nonpolar aliphatic moiety.

Based on the principle of "like dissolves like"[2], the following qualitative solubility profile in common laboratory solvents is anticipated:

- **High Solubility:** Expected in polar protic solvents like water, ethanol, methanol, and isopropanol, where it can act as both a hydrogen bond donor (from the hydroxyl group) and acceptor (from the hydroxyl oxygen and the amine nitrogen).

- **Moderate to High Solubility:** Likely in polar aprotic solvents such as acetone and dichloromethane, which can engage in dipole-dipole interactions.
- **Low to Insoluble:** Expected in nonpolar solvents like ethyl acetate, toluene, and hexane, as the nonpolar interactions would be insufficient to overcome the energy required to break the intermolecular hydrogen bonds between the **1-isopropylazetidin-3-ol** molecules.

Quantitative Solubility Data

As of the date of this document, specific quantitative solubility data for **1-isopropylazetidin-3-ol** in common laboratory solvents is not available in the public domain. The following table is provided as a template for researchers to record their experimental findings.

Solvent	Temperature (°C)	Quantitative Solubility (g/100 mL)	Qualitative Solubility
Water			
Ethanol			
Methanol			
Isopropanol			
Acetone			
Ethyl Acetate			
Dichloromethane			
Chloroform			
Toluene			
Hexane			

Experimental Protocol for Solubility Determination

The following is a general protocol for determining the solubility of a solid organic compound like **1-isopropylazetidin-3-ol**. This method is adapted from standard laboratory procedures for

solubility testing[2][3][4][5].

Objective: To determine the qualitative and quantitative solubility of **1-isopropylazetidin-3-ol** in a range of common laboratory solvents.

Materials:

- **1-Isopropylazetidin-3-ol**
- Selected solvents (e.g., water, ethanol, methanol, isopropanol, acetone, ethyl acetate, dichloromethane, chloroform, toluene, hexane)
- Small test tubes or vials
- Vortex mixer or magnetic stirrer
- Analytical balance
- Spatula
- Graduated cylinders or pipettes
- Temperature-controlled environment (e.g., water bath)

Procedure:

- Qualitative Solubility Test:
 - Place a small, pre-weighed amount (e.g., 25 mg) of **1-isopropylazetidin-3-ol** into a small test tube[3].
 - Add the selected solvent (e.g., 0.75 mL) in small portions[3].
 - After each addition, vigorously shake or vortex the test tube for a set period (e.g., 60 seconds)[2].
 - Visually observe if the solid dissolves completely.

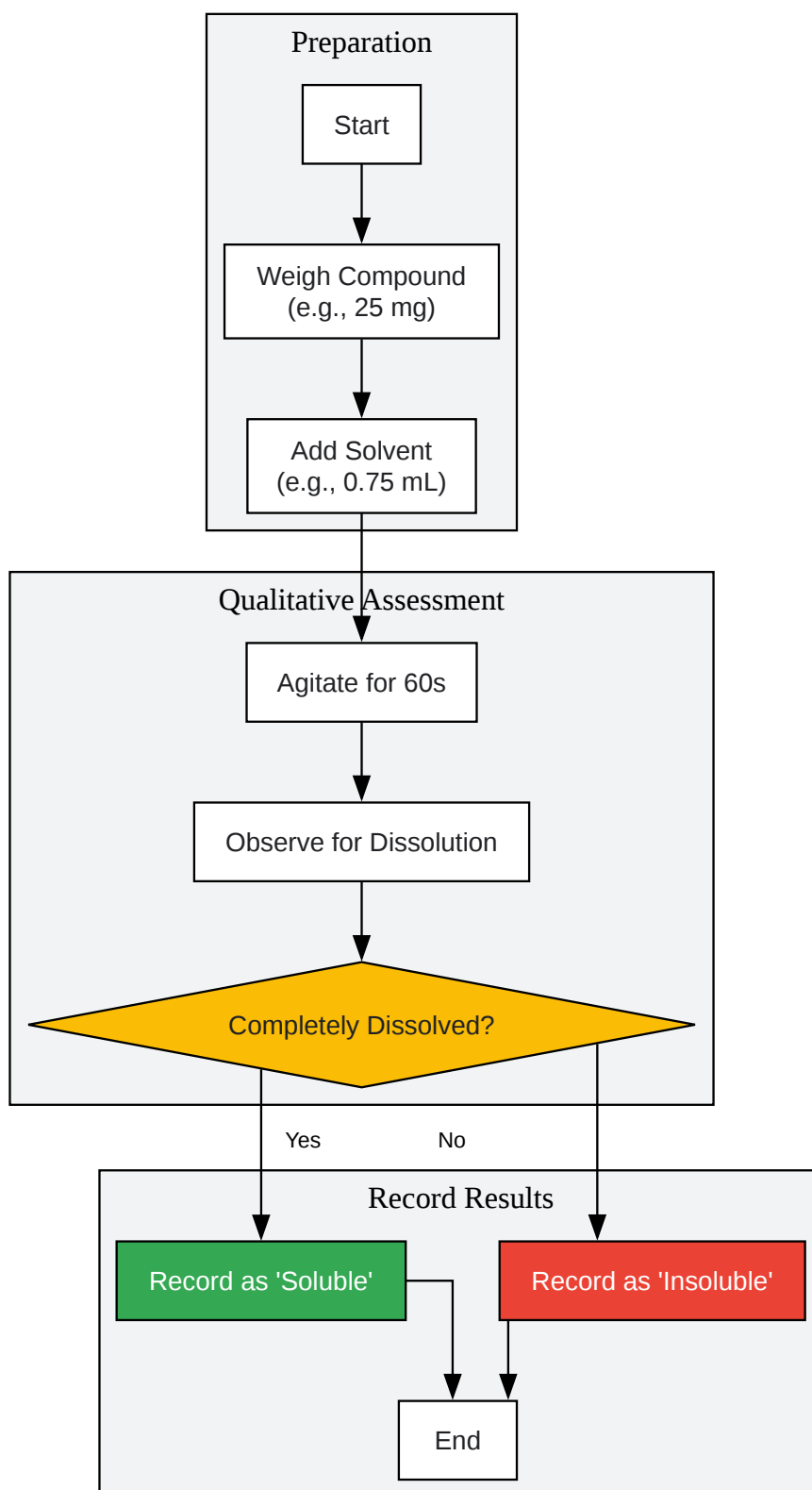
- Record the observation as soluble, partially soluble, or insoluble. If the compound is soluble in water, the pH of the solution can be checked with litmus paper to determine its acidic or basic nature^{[5][6]}.
- Quantitative Solubility Determination (Gravimetric Method):
 - Prepare a saturated solution by adding an excess amount of **1-isopropylazetidin-3-ol** to a known volume of the solvent in a sealed vial.
 - Agitate the mixture at a constant temperature for an extended period (e.g., 24 hours) to ensure equilibrium is reached.
 - Allow any undissolved solid to settle.
 - Carefully transfer a known volume of the clear supernatant to a pre-weighed container.
 - Evaporate the solvent under reduced pressure or in a fume hood.
 - Weigh the container with the dried residue.
 - Calculate the solubility in grams per 100 mL of solvent.

Safety Precautions:

- Always work in a well-ventilated area, preferably a fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Consult the Safety Data Sheet (SDS) for **1-isopropylazetidin-3-ol** and all solvents used.

Visualizing the Experimental Workflow

The following diagram illustrates the logical workflow for determining the solubility of an organic compound.



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Caption: Experimental workflow for qualitative solubility determination.

Signaling Pathways

Currently, there is no publicly available information linking **1-isopropylazetidin-3-ol** to specific signaling pathways. Further research would be required to elucidate any potential biological activity.

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- To cite this document: BenchChem. [Technical Guide: Solubility Profile of 1-Isopropylazetidin-3-ol]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b083560#solubility-of-1-isopropylazetidin-3-ol-in-common-lab-solvents\]](https://www.benchchem.com/product/b083560#solubility-of-1-isopropylazetidin-3-ol-in-common-lab-solvents)

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